

# aminopinacolone hydrochloride physical properties

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## Compound of Interest

Compound Name: *1-Amino-3,3-dimethylbutan-2-one hydrochloride*

Cat. No.: *B042231*

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## Technical Guide: Aminopinacolone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Aminopinacolone hydrochloride, also known as 3-amino-3-methyl-2-butanone hydrochloride, is a chemical compound with potential applications in various research and development sectors. This technical guide provides a comprehensive overview of its known physical properties, synthesis, and proposed experimental protocols for its further characterization. The information is intended to support researchers, scientists, and drug development professionals in their work with this compound.

### Core Physical Properties

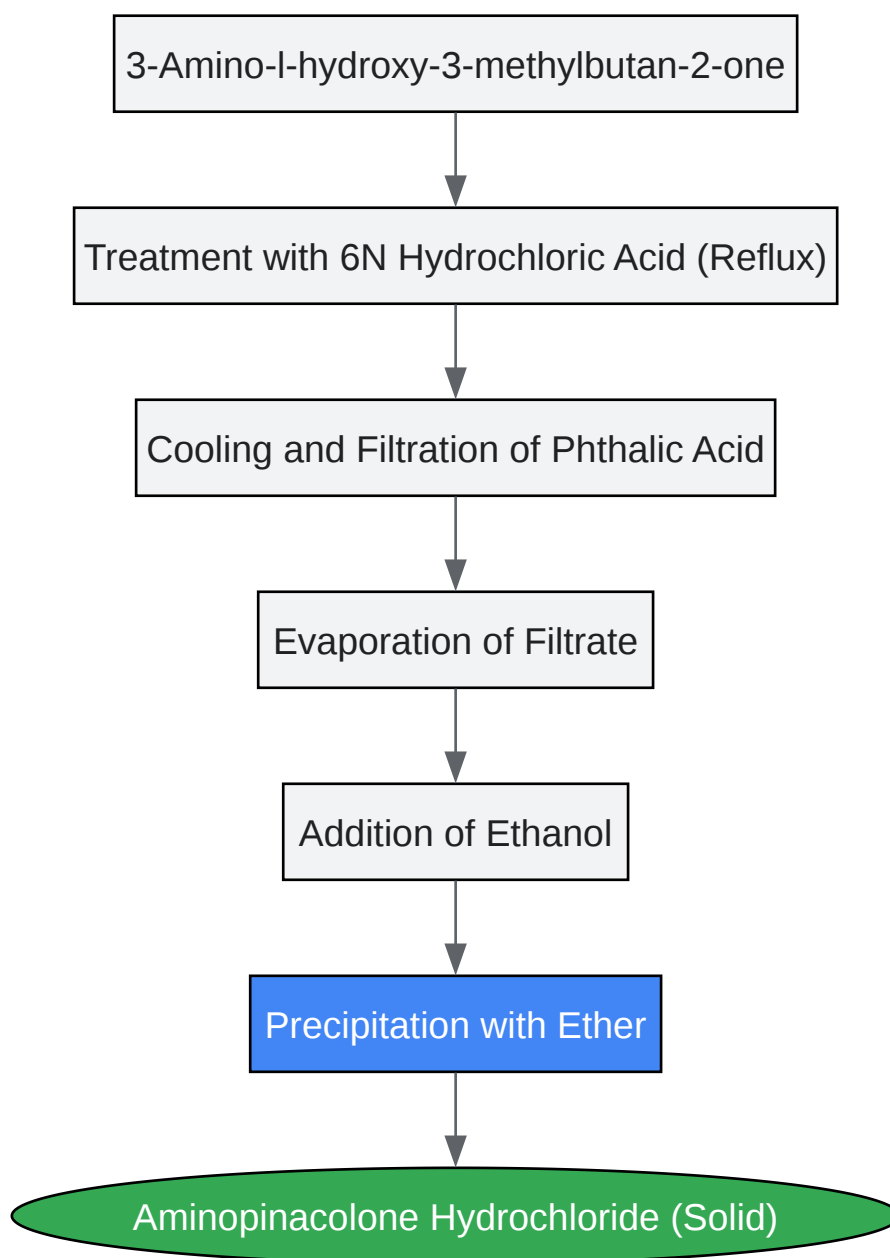
At present, detailed experimental data for several key physical properties of aminopinacolone hydrochloride are not extensively reported in publicly available literature. The following table summarizes the currently known and computationally predicted data.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>12</sub> CINO	[CymitQuimica]
Molecular Weight	137.61 g/mol	[CymitQuimica]
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Solubility	Expected to be soluble in water. <a href="#">[1]</a>	General knowledge on hydrochloride salts
Purity	Typically available at ≥95%	[CymitQuimica]

## Synthesis

A documented method for the synthesis of aminopinacolone hydrochloride involves the treatment of 3-amino-1-hydroxy-3-methylbutan-2-one with hydrochloric acid. A key step in its isolation and purification is precipitation from a solution of ethanol and ether.[\[2\]](#)

## Logical Workflow for Synthesis and Purification:



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Caption: Synthesis and Purification Workflow for Aminopinacolone Hydrochloride.

## Experimental Protocols

Due to the lack of specific published experimental data for aminopinacolone hydrochloride, this section provides detailed, generalized protocols for determining its key physical properties. These protocols are based on standard laboratory practices for small organic molecules, particularly amine hydrochlorides.

## Determination of Melting Point

Principle: The melting point is a fundamental physical property used to determine the purity of a crystalline solid. A sharp melting range typically indicates a high degree of purity.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the aminopinacolone hydrochloride sample is completely dry. If the crystals are large, gently grind them into a fine powder using a mortar and pestle.
- Capillary Loading: Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Measurement:
  - Place the capillary tube in the heating block of the melting point apparatus.
  - Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point (a preliminary rapid determination may be necessary if the melting point is unknown).
  - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
  - Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting). This range is the melting point.

- Purity Assessment: A narrow melting range ( $\leq 2\text{ }^{\circ}\text{C}$ ) is indicative of a pure compound. Impurities typically cause a depression and broadening of the melting range.

## Determination of Solubility

Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For drug development, solubility in aqueous and organic solvents is a critical parameter. As a hydrochloride salt, aminopinacolone is expected to be water-soluble.[1]

Apparatus:

- Analytical balance
- Vials or test tubes with closures
- Vortex mixer or magnetic stirrer
- Temperature-controlled water bath or shaker
- Visual inspection or UV-Vis spectrophotometer

Procedure for Qualitative Solubility:

- Add approximately 1-2 mg of aminopinacolone hydrochloride to a vial containing 1 mL of the test solvent (e.g., water, ethanol, methanol, dichloromethane, acetone).
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution for the presence of undissolved solid against a dark background.
- Categorize the solubility as freely soluble, soluble, sparingly soluble, or insoluble based on visual observation.

Procedure for Quantitative Solubility (Equilibrium Solubility Method):

- Add an excess amount of aminopinacolone hydrochloride to a known volume of the solvent in a sealed vial.

- Agitate the vial in a temperature-controlled shaker bath (e.g., 25 °C or 37 °C) for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Dilute the supernatant with a suitable solvent and determine the concentration of the dissolved compound using a validated analytical method (e.g., HPLC-UV, LC-MS).
- Calculate the solubility in units of mg/mL or mol/L.

## Spectral Analysis

Experimental spectral data for aminopinacolone hydrochloride are not readily available in the public domain. The following sections outline the expected spectral characteristics and provide a general workflow for acquiring this data.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

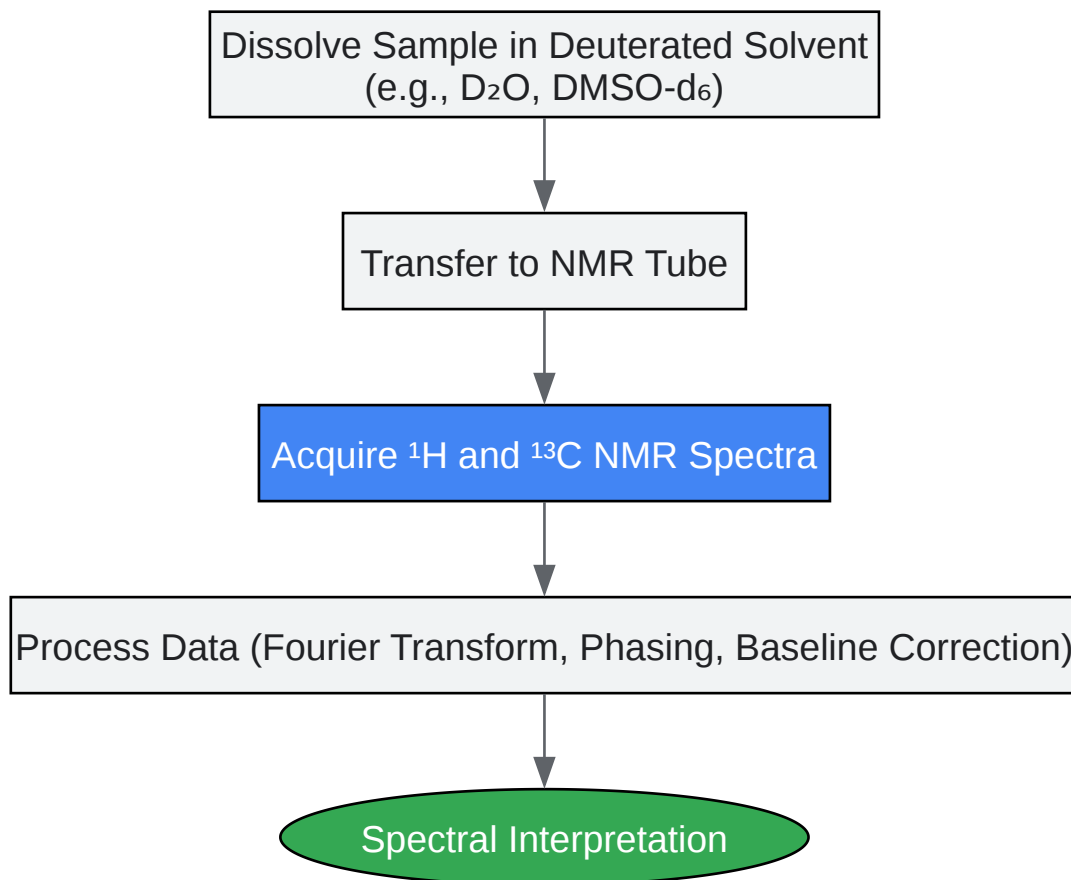
Expected  $^1\text{H}$  NMR Features:

- Methyl protons (C1): A singlet.
- Methyl protons (C4): A singlet.
- Amine protons ( $-\text{NH}_3^+$ ): A broad singlet, the chemical shift of which will be dependent on the solvent and concentration.

Expected  $^{13}\text{C}$  NMR Features:

- Carbonyl carbon (C2): A signal in the downfield region typical for ketones.
- Quaternary carbon (C3): A signal.
- Methyl carbons (C1 and C4): Signals in the aliphatic region.

## Experimental Workflow for NMR Analysis:



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Caption: Workflow for Nuclear Magnetic Resonance (NMR) Analysis.

## Fourier-Transform Infrared (FTIR) Spectroscopy

Expected FTIR Absorption Bands:

- N-H stretch (amine salt): A broad band in the region of 3000-2500 cm<sup>-1</sup>.
- C-H stretch (aliphatic): Sharp peaks around 2950-2850 cm<sup>-1</sup>.
- C=O stretch (ketone): A strong, sharp peak around 1715-1680 cm<sup>-1</sup>.
- N-H bend (amine salt): A band around 1600-1500 cm<sup>-1</sup>.

## Conclusion

This technical guide consolidates the currently available information on the physical properties of aminopinacolone hydrochloride. While foundational data such as molecular formula and weight are established, a significant opportunity exists for further experimental characterization. The provided protocols offer a roadmap for researchers to determine critical parameters like melting point and solubility, and to acquire essential spectral data. Such information will be invaluable for advancing the scientific understanding and potential applications of this compound.

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## References

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